

monoethyl malonate CAS number and safety information

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Compound of Interest

Compound Name: Monoethyl malonate

Cat. No.: B032080

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An In-depth Technical Guide to **Monoethyl Malonate**: CAS Number and Safety Information

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the CAS number and safety profile of **monoethyl malonate**. The data herein is intended to support researchers, scientists, and drug development professionals in the safe handling and application of this compound.

Chemical Identification

- Chemical Name: **Monoethyl malonate**[\[1\]](#)[\[2\]](#)
- Synonyms: Ethyl hydrogen malonate, 3-Ethoxy-3-oxopropanoic acid[\[3\]](#)[\[4\]](#)
- CAS Number: 1071-46-1[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Formula: C₅H₈O₄[\[3\]](#)[\[4\]](#)
- Molecular Weight: 132.11 g/mol [\[4\]](#)

Safety Information

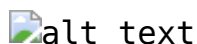
Monoethyl malonate is classified as an irritant. Below is a summary of its hazard classifications and safety precautions.

GHS Hazard Classification

Hazard Class	Category	GHS Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[5] [6]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[5][6][7]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[5][6]

- Signal Word: Warning[5][7]

- GHS Pictogram:



Precautionary Statements

A comprehensive list of precautionary statements is provided in the table below.

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[5]
P264	Wash skin thoroughly after handling.[5][7]
P271	Use only outdoors or in a well-ventilated area.[5]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[7]
P302+P352	IF ON SKIN: Wash with plenty of water.[5][7]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][7]
P312	Call a POISON CENTER/doctor if you feel unwell.
P332+P313	If skin irritation occurs: Get medical advice/attention.[7]
P337+P313	If eye irritation persists: Get medical advice/attention.[7]
P362+P364	Take off contaminated clothing and wash it before reuse.[5]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[5]
P405	Store locked up.[5]
P501	Dispose of contents/container to an approved waste disposal plant.[5]

Toxicological Data

Specific quantitative toxicity data, such as LD50 values for **monoethyl malonate**, are not readily available. However, data for the structurally related compound, diethyl malonate, can provide an indication of its general toxicological profile.

Quantitative Toxicity Data for Diethyl Malonate (CAS: 105-53-3)

Test	Species	Route	Value	Reference
LD50	Rat	Oral	15 g/kg[8]	Sax's Dangerous Properties of Industrial Materials
LD50	Rat	Oral	15,794 mg/kg bw	ECHA
LD50	Rabbit	Dermal	> 16000 mg/kg[9]	

Experimental Protocols for Safety Assessment

The following sections detail the methodologies for key experiments cited in the safety assessment of substances like **monoethyl malonate**, based on OECD guidelines.

Skin Irritation Testing (OECD Guideline 439)

This in vitro method utilizes a reconstructed human epidermis (RhE) model to assess skin irritation potential.

Methodology:

- **Tissue Preparation:** Reconstituted human epidermis tissue cultures are equilibrated under controlled conditions.
- **Test Substance Application:** A precise amount of the test substance is applied topically to the surface of the RhE tissue.
- **Incubation:** The treated tissues are incubated for a defined period (e.g., 60 minutes) at 37°C. [10]

- **Rinsing and Post-Incubation:** The test substance is removed by rinsing, and the tissues are transferred to fresh medium and incubated for a further period (e.g., 42 hours).[11]
- **Viability Assessment (MTT Assay):** Cell viability is determined by measuring the conversion of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to a colored formazan product by the mitochondria of viable cells. The amount of formazan is quantified spectrophotometrically.
- **Data Analysis:** The viability of the treated tissues is expressed as a percentage of the negative control. A substance is classified as an irritant (Category 2) if the mean tissue viability is reduced to $\leq 50\%$.[5]

Eye Irritation Testing (OECD Guideline 405)

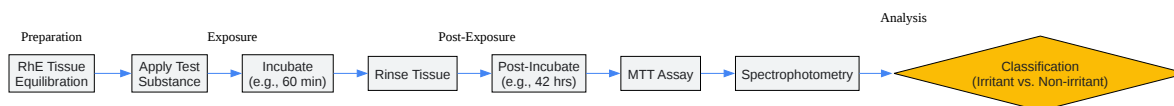
This in vivo test evaluates the potential of a substance to cause eye irritation or damage.

Methodology:

- **Animal Selection:** Healthy, young adult albino rabbits are used.
- **Test Substance Instillation:** A single dose of the test substance is instilled into the conjunctival sac of one eye of each animal. The other eye serves as a control.[3]
- **Observation:** The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after instillation.[12] Observations may be extended up to 21 days to assess the reversibility of any effects.[3]
- **Scoring of Ocular Lesions:** Ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) are scored using a standardized system.
- **Classification:** The classification of the irritant potential is based on the severity and reversibility of the observed ocular lesions.

Visualizations

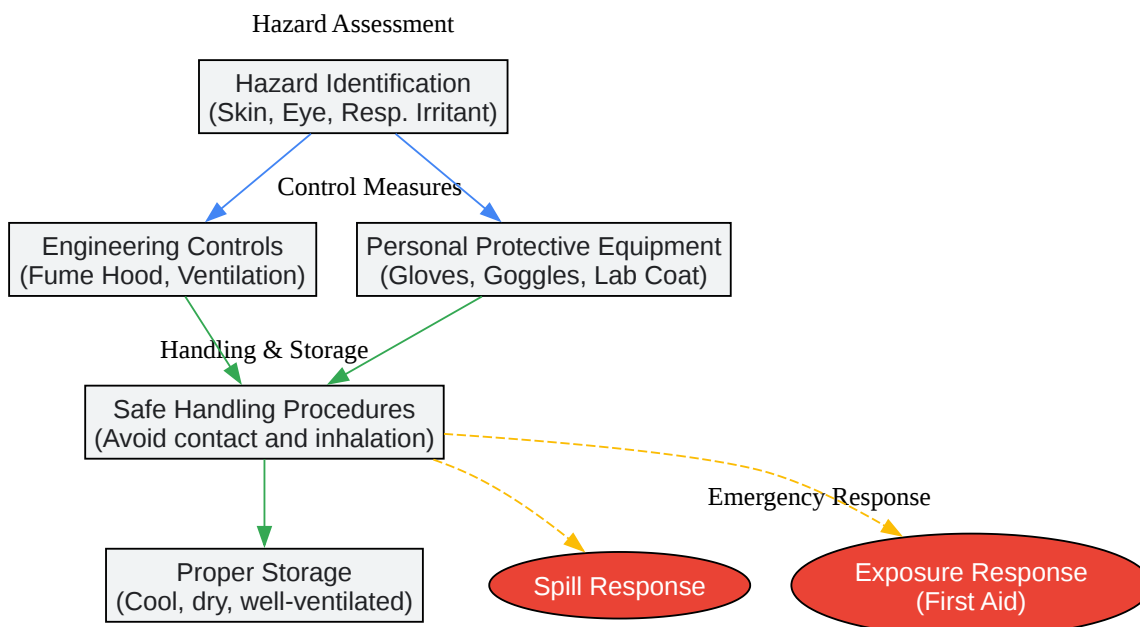
Experimental Workflow for In Vitro Skin Irritation Testing



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Caption: Workflow for OECD TG 439 In Vitro Skin Irritation Test.

Logical Relationship for Handling Monoethyl Malonate



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Caption: Safe Handling and Emergency Response for **Monoethyl Malonate**.

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